

# Catalyst deactivation in Friedel-Crafts acylation and how to prevent it

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## *Compound of Interest*

Compound Name: *2',4',5'-Trimethylacetophenone*

Cat. No.: *B1294336*

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## Technical Support Center: Friedel-Crafts Acylation

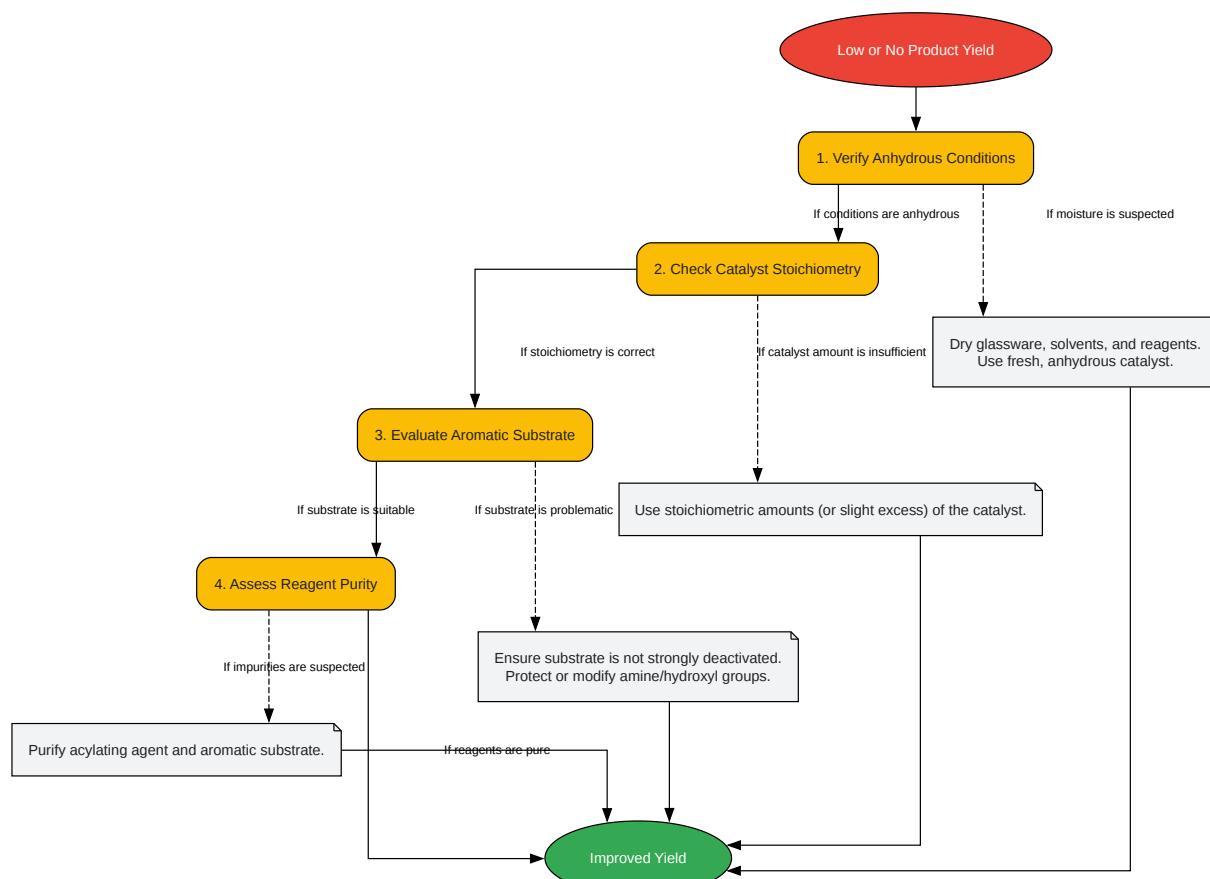
Welcome to the Technical Support Center for Friedel-Crafts acylation. This resource is designed for researchers, scientists, and drug development professionals to provide troubleshooting guidance and answer frequently asked questions (FAQs) related to catalyst deactivation in Friedel-Crafts acylation experiments.

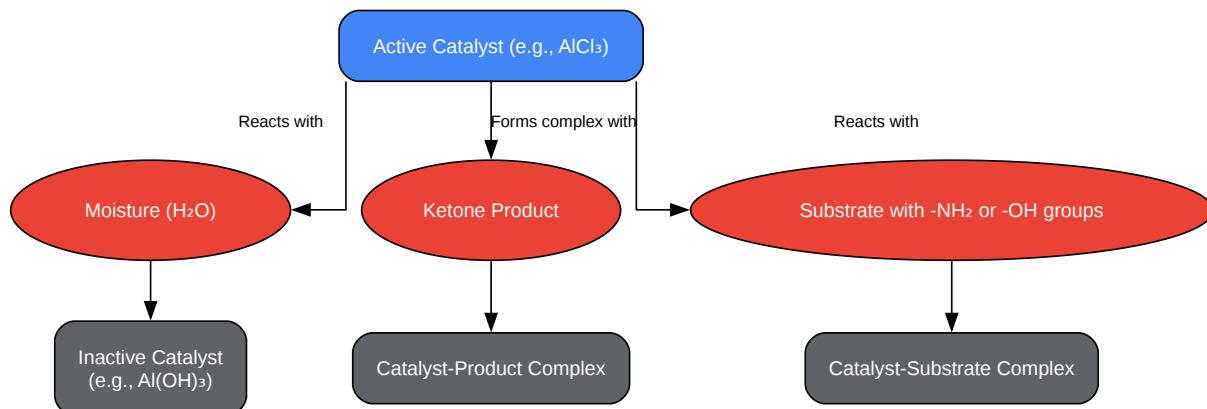
## Troubleshooting Guides

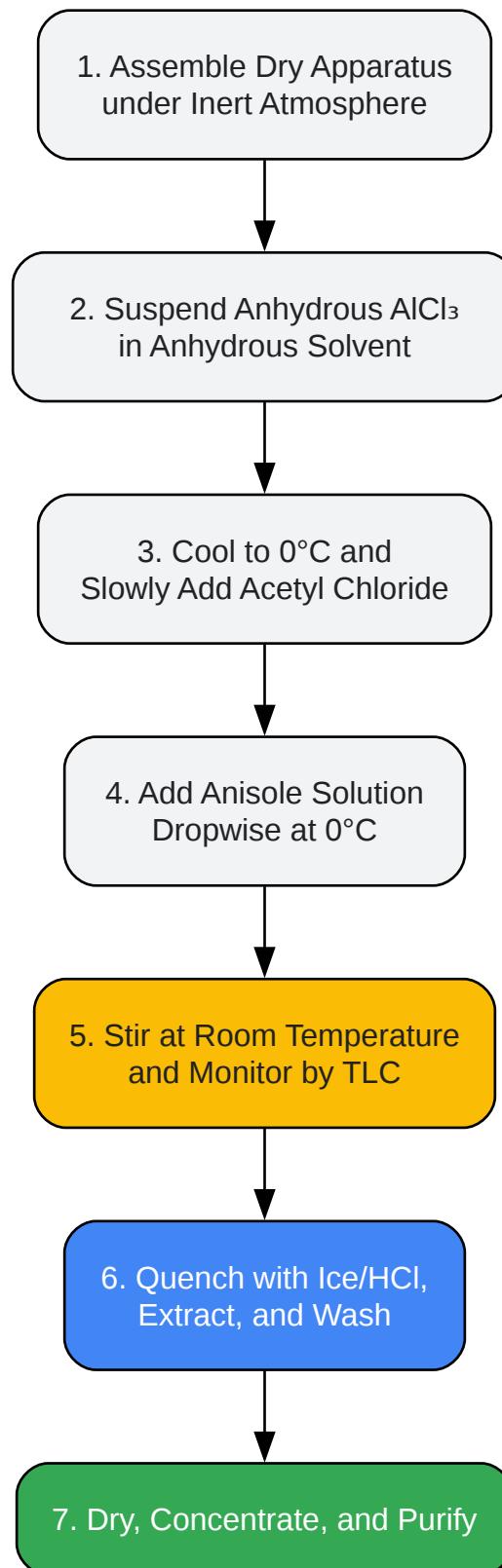
### Issue: Low or No Product Yield - Catalyst Deactivation

One of the most common reasons for low or no product yield in Friedel-Crafts acylation is the deactivation of the Lewis acid catalyst. This guide provides a systematic approach to identifying and preventing catalyst deactivation.

Troubleshooting Workflow for Catalyst Deactivation







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